

Preparing fresh GW274150 working solutions

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Compound of Interest

Compound Name: GW274150

Cat. No.: B1672455

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Technical Support Center: GW274150

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation of fresh working solutions of **GW274150**.

Frequently Asked Questions (FAQs)

Q1: What is **GW274150** and what is its primary mechanism of action?

A1: **GW274150** is a potent, selective, and orally active inhibitor of inducible nitric oxide synthase (iNOS).^{[1][2][3][4]} It functions as an L-arginine competitive, NADPH-dependent inhibitor.^{[2][5]} Its high selectivity for iNOS over endothelial NOS (eNOS) and neuronal NOS (nNOS) makes it a valuable tool for investigating the specific roles of iNOS in various physiological and pathological processes.^{[1][2][5]}

Q2: What are the recommended solvents for dissolving **GW274150**?

A2: **GW274150** powder is soluble in water, DMSO, and PBS.^{[3][6]} The choice of solvent will depend on the specific requirements of your experiment (e.g., cell culture compatibility, in vivo administration).

Q3: How should I store the **GW274150** powder and its stock solutions?

A3: The solid form of **GW274150** should be stored at 4°C under nitrogen.^{[7][6][8]} For stock solutions, it is recommended to store them at -80°C for up to 6 months or at -20°C for up to 1

month, also under nitrogen.[7][6] To prevent degradation from repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.[7]

Q4: How stable are the working solutions of **GW274150**?

A4: Working solutions of **GW274150** are known to be unstable.[1] It is strongly recommended to prepare fresh solutions for each experiment to ensure potency and reproducibility.[1][6]

Troubleshooting Guide

Q1: My **GW274150** solution appears cloudy or has visible precipitate. What should I do?

A1: Precipitation can occur if the solubility limit is exceeded or if the solution cools down after warming. To aid dissolution, you can try warming the solution and using sonication.[6] For PBS solutions, warming to 60°C and ultrasonic treatment may be necessary to achieve a clear solution.[6][9] Always ensure the solution is clear before use. If precipitation persists, consider preparing a more dilute solution.

Q2: I am observing inconsistent results between experiments. Could the preparation of the **GW274150** solution be a factor?

A2: Yes, inconsistency in results can be due to the instability of **GW274150** solutions.[1] It is critical to prepare fresh working solutions for each experiment from a properly stored stock solution. Avoid using solutions that have been stored for extended periods or subjected to multiple freeze-thaw cycles.

Q3: What is the best way to prepare **GW274150** for in vivo studies?

A3: For in vivo administration, **GW274150** can be dissolved in PBS.[6] It may require warming and sonication to fully dissolve.[6] For oral administration, it has high bioavailability.[5] For intraperitoneal injections, studies have used doses ranging from 2.5 to 10 mg/kg.[10][11] Always ensure the final solution is sterile; for aqueous solutions, filtration through a 0.22 µm filter is recommended.[7]

Data Presentation

Table 1: Chemical and Physical Properties of **GW274150**

Property	Value	Reference
Molecular Formula	C8H17N3O2S	[8]
Molecular Weight	219.30 g/mol	[1][7][8]
Appearance	White to off-white solid	[7][6]
CAS Number	210354-22-6	[7][8]

Table 2: Solubility of **GW274150**

Solvent	Solubility	Reference
Water	≥ 62 mg/mL (≥ 282.72 mM)	[7][3][8]
DMSO	100 mg/mL	[3]
PBS	12.5 mg/mL (39.39 mM)	[6][9]

Table 3: Inhibitory Activity of **GW274150**

Target	Parameter	Value	Reference
Human iNOS	IC50	2.19 μM	[1][6][8]
Human iNOS	Kd	40 nM	[1][6][8]
Rat iNOS	ED50	1.15 μM	[1][6][8]
J774 cells (intracellular iNOS)	IC50	0.2 μM	[6][8]

Table 4: Recommended Storage Conditions

Form	Temperature	Duration	Special Conditions	Reference
Solid (Powder)	4°C	3 years	Stored under nitrogen	[1] [7] [6] [8]
Stock Solution (in solvent)	-80°C	6 months	Stored under nitrogen, aliquot to avoid freeze-thaw	[7] [6]
Stock Solution (in solvent)	-20°C	1 month	Stored under nitrogen, aliquot to avoid freeze-thaw	[7] [6]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in Water

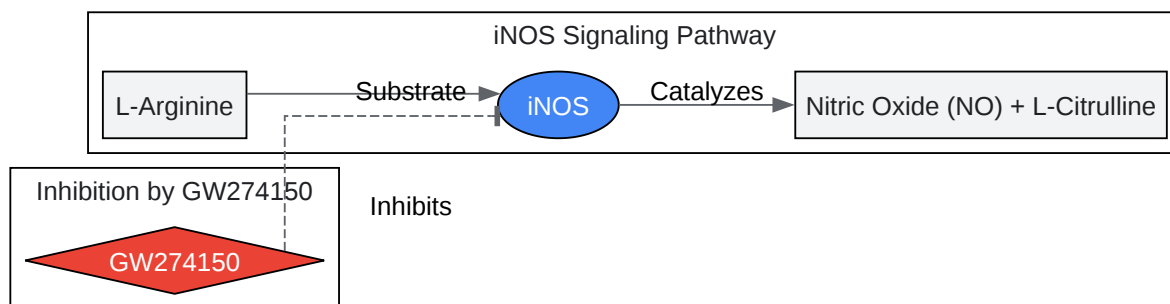
- Weighing: Accurately weigh out 2.193 mg of **GW274150** powder.
- Dissolution: Add 1 mL of sterile, deionized water to the powder.
- Mixing: Vortex the solution until the powder is completely dissolved. If necessary, gentle warming and sonication can be applied.
- Sterilization: Filter the stock solution through a 0.22 µm syringe filter into a sterile tube.
- Aliquoting and Storage: Aliquot the stock solution into single-use volumes and store at -80°C for up to 6 months or -20°C for up to 1 month.

Protocol 2: Preparation of a Fresh Working Solution for Cell-Based Assays

- Thawing: Thaw a single-use aliquot of the 10 mM **GW274150** stock solution at room temperature.

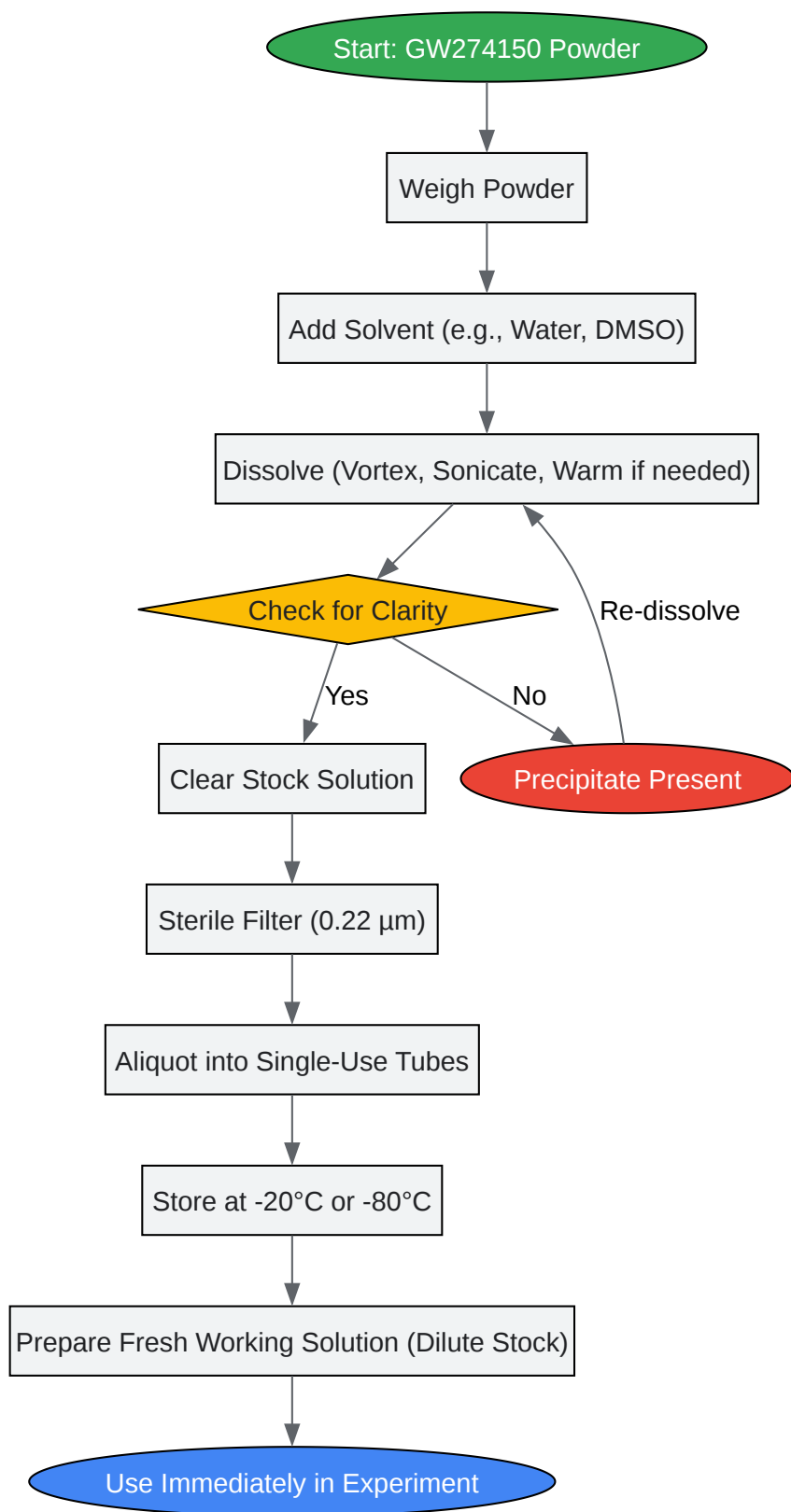
- Dilution: Dilute the stock solution to the desired final concentration using the appropriate cell culture medium. For example, to prepare 1 mL of a 100 μ M working solution, add 10 μ L of the 10 mM stock solution to 990 μ L of cell culture medium.
- Mixing: Gently mix the working solution by pipetting up and down.
- Application: Use the freshly prepared working solution immediately for your experiment. Do not store the diluted working solution.

Visualizations



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Caption: Mechanism of **GW274150** as a competitive inhibitor of iNOS.



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